

Storage and handling guidelines for 2-Hydroxyphenylthiourea

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Compound of Interest

Compound Name: 2-Hydroxyphenylthiourea

Cat. No.: B072812

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Technical Support Center: 2-Hydroxyphenylthiourea

This guide provides essential information on the proper storage and handling of **2-Hydroxyphenylthiourea** to ensure the safety of laboratory personnel and maintain the integrity of the compound for research purposes.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **2-Hydroxyphenylthiourea**?

A1: **2-Hydroxyphenylthiourea** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[1] This minimizes degradation from moisture and atmospheric contaminants.

Q2: Is refrigeration or freezing required for long-term storage?

A2: The safety data sheets recommend a "cool" environment, which generally implies storage at room temperature, away from direct heat sources.^[1] While specific temperature ranges are not provided, refrigeration may be a suitable option for long-term storage to further reduce the potential for degradation, although it is not explicitly required. Always ensure the container is sealed tightly to prevent condensation.

Q3: What personal protective equipment (PPE) should I wear when handling **2-Hydroxyphenylthiourea**?

A3: When handling **2-Hydroxyphenylthiourea**, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye Protection: Chemical safety goggles or glasses that meet OSHA or European Standard EN166 specifications.[\[1\]](#)
- Hand Protection: Wear appropriate protective gloves.[\[1\]](#)
- Body Protection: A lab coat or other protective clothing is recommended to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: If there is a risk of inhaling dust, use a NIOSH-approved respirator.[\[2\]](#)

Q4: What are the primary hazards associated with **2-Hydroxyphenylthiourea**?

A4: The primary hazards include potential irritation to the eyes, skin, and respiratory system.[\[2\]](#) Ingestion may be harmful.[\[2\]](#)[\[3\]](#) It is important to avoid creating dust when handling the solid form.[\[1\]](#)

Q5: How should I dispose of **2-Hydroxyphenylthiourea** waste?

A5: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[3\]](#) Do not let the product enter drains.

Troubleshooting Guide

Problem: The **2-Hydroxyphenylthiourea** powder appears discolored or clumpy.

- Possible Cause: This could be a sign of moisture absorption or degradation. The compound is described as a white solid.[\[1\]](#)
- Solution: Do not use the compound if you suspect it has been compromised, as this could affect experimental results. It is best to use a fresh, properly stored supply. Ensure that the storage container is always tightly sealed after use.

Problem: I accidentally spilled a small amount of **2-Hydroxyphenylthiourea** powder.

- Solution:

- Ensure the area is well-ventilated.[[1](#)]
- Wearing your full PPE, carefully sweep or vacuum the spilled material. Avoid generating dust.
- Place the spilled material into a sealed container for proper disposal.
- Clean the spill area with soap and water.

Problem: I think I may have gotten some of the powder on my skin or in my eyes.

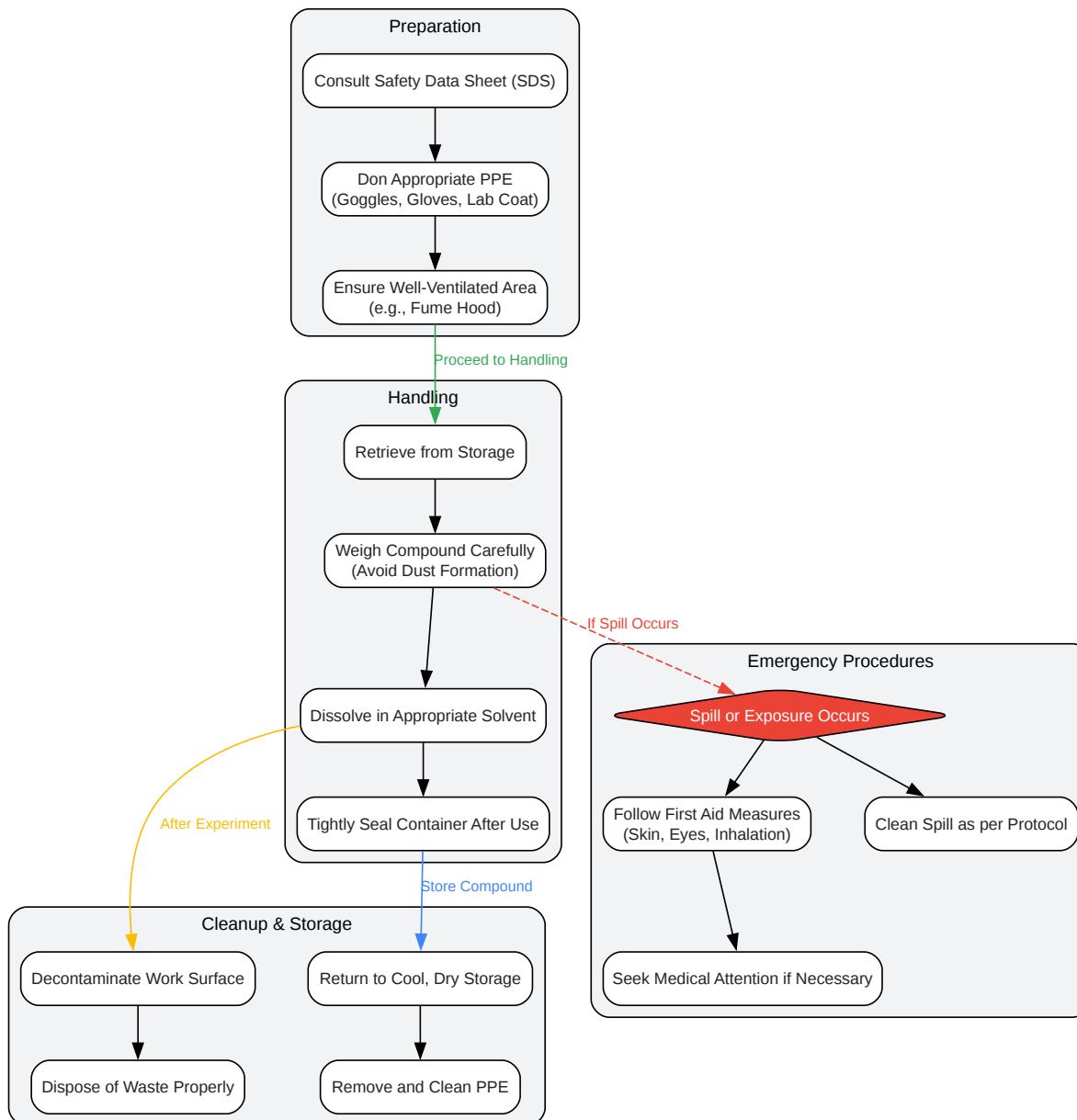
- Solution:

- Skin Contact: Immediately wash the affected area with plenty of water for at least 15 minutes.[[1](#)] If skin irritation persists, seek medical attention.[[1](#)]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids.[[1](#)] Seek medical attention.[[1](#)]
- Inhalation: Move to fresh air. If you experience breathing difficulties, seek medical attention.[[1](#)]
- Ingestion: If swallowed, rinse your mouth with water and drink plenty of water afterwards. Call a poison control center or doctor if you feel unwell.[[1](#)][[3](#)]

Quantitative Data Summary

Parameter	Value	Source
Melting Point	158 - 160 °C (316.4 - 320 °F)	[1]
Appearance	White Solid	[1]
Odor	Odorless	[1]

Experimental Workflow for Safe Handling



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- To cite this document: BenchChem. [Storage and handling guidelines for 2-Hydroxyphenylthiourea]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072812#storage-and-handling-guidelines-for-2-hydroxyphenylthiourea\]](https://www.benchchem.com/product/b072812#storage-and-handling-guidelines-for-2-hydroxyphenylthiourea)

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